

An In-depth Technical Guide to the Safety and Handling of 4-Nitrobenzanilide

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Compound of Interest

Compound Name: A-77003

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 4-Nitrobenzanilide (CAS No. 3393-96-2), a nitro-substituted benzanilide derivative. Due to its application as an intermediate in the synthesis of pharmaceuticals, dyes, and other complex organic compounds, a thorough understanding of its hazard profile and proper handling procedures is essential for ensuring laboratory safety.^{[1][2]}

Chemical and Physical Properties

4-Nitrobenzanilide is a solid, appearing as a white to orange to green powder or crystal.^{[3][4]} A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of 4-Nitrobenzanilide

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	[5][6]
Molecular Weight	242.23 g/mol	[5][6]
Melting Point	199.0 to 204.0 °C	[1][2]
Boiling Point	327 °C at 760 mmHg	[1][2]
Flash Point	151.5 °C	[1][2]
Density	1.344 g/cm ³	[1][3]
Solubility	2.2 µg/mL in water at pH 7.4	[5]
Appearance	White to Orange to Green powder to crystal	[3][4]

Hazard Identification and Classification

4-Nitrobenzanilide is classified as a hazardous substance. The primary hazard identified is serious eye irritation.

GHS Classification:

- Eye Irritation (Category 2), H319: Causes serious eye irritation.[3][5]

Hazard Statements:

- H319: Causes serious eye irritation.[3][5]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[3][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5]

- P337+P313: If eye irritation persists: Get medical advice/attention.[5]

Toxicological Information

Detailed toxicological data for 4-Nitrobenzanilide is limited. Most safety data sheets indicate that data for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity are not available.[3] Therefore, it is crucial to handle this compound with care, assuming it may have other potential health effects.

Experimental Protocols

While specific, validated experimental protocols for the safety assessment of 4-Nitrobenzanilide are not readily available in the public domain, this section outlines general methodologies based on OECD guidelines for assessing the key identified hazard (eye irritation) and other potential hazards.

Eye Irritation/Corrosion Testing (Adapted from OECD Guideline 405)

This test is designed to evaluate the potential of a substance to cause irreversible or severe eye irritation.

Methodology:

- Animal Model: Albino rabbits are typically used for this test.
- Procedure: A single dose of the test substance (100 mg for a solid) is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. Observations are scored for corneal opacity, iritis, and conjunctival redness and chemosis (swelling).
- Endpoint: The severity and reversibility of the ocular lesions are assessed to classify the substance.

Skin Irritation/Corrosion Testing (Adapted from OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Model:** Albino rabbits are commonly used.
- **Procedure:** A small amount of the test substance (0.5 g for a solid) is applied to a shaved patch of skin on the animal's back. The area is then covered with a gauze patch.
- **Exposure:** The exposure period is typically 4 hours.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Endpoint:** The scores for erythema and edema are used to calculate a primary irritation index, which determines the irritation classification.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

This in vitro method provides an alternative to animal testing for skin irritation.

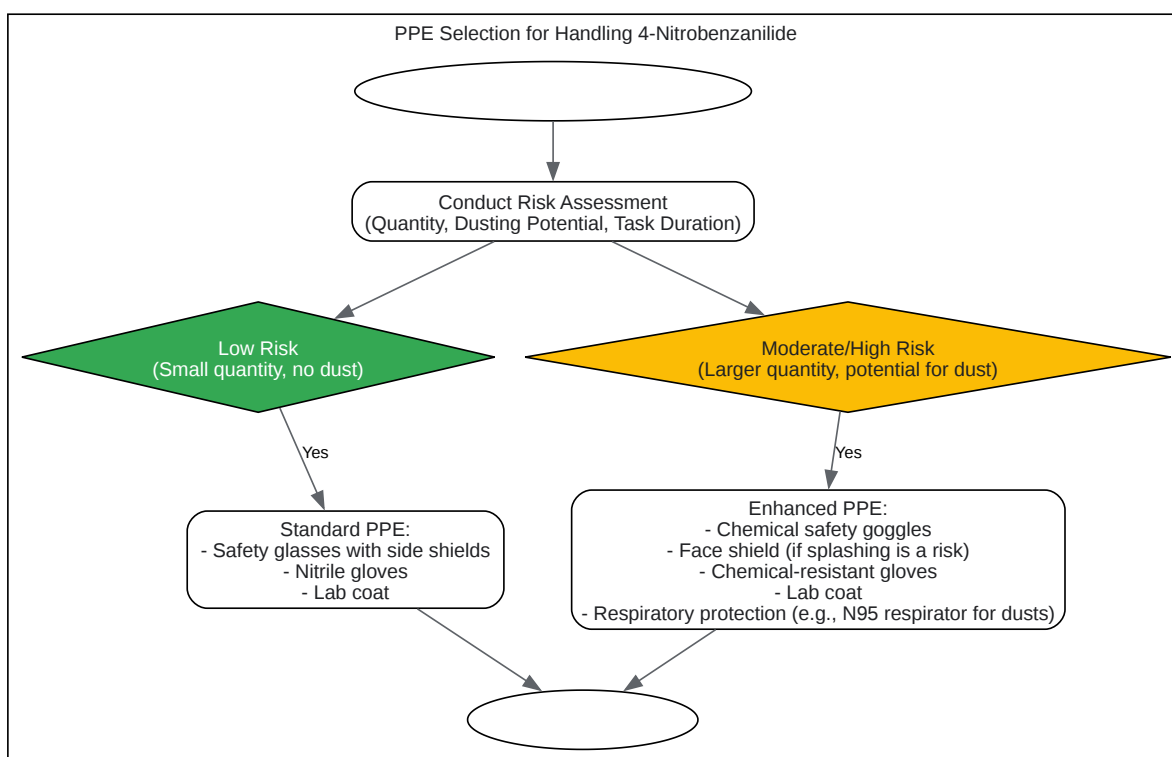
Methodology:

- **Test System:** A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.
- **Procedure:** The test chemical is applied topically to the tissue surface.
- **Endpoint:** Cell viability is measured after a defined exposure and post-treatment incubation period. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.^[7]

Safe Handling and Storage

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling 4-Nitrobenzanilide to determine the appropriate PPE. The following diagram illustrates a general workflow for PPE selection.



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PPE Selection Workflow

Handling Procedures

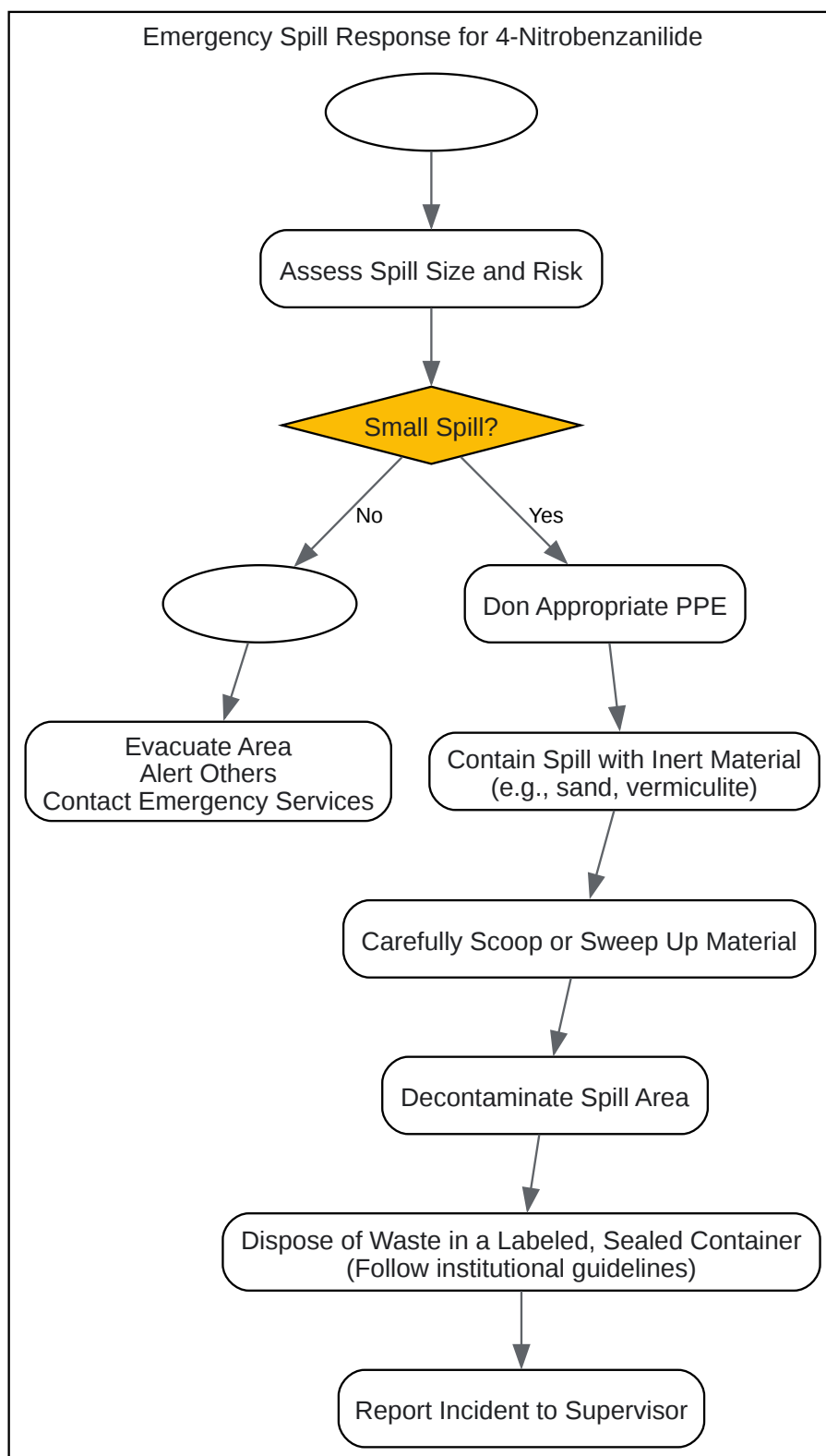
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to avoid dust formation.[\[3\]](#)
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[3\]](#)
- Use non-sparking tools.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures

In the event of a spill, follow the procedures outlined below.



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Spill Response Workflow

First Aid Measures

Table 2: First Aid Procedures for 4-Nitrobenzanilide Exposure

Exposure Route	First Aid Measures	Reference
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[3][5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation develops.	[3]
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.	[3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[3]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: May emit toxic fumes under fire conditions.

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Avoid dust formation.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: No data available.

Disposal Considerations

Dispose of 4-Nitrobenzanilide and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or the environment.[3]

This technical guide is intended to provide comprehensive safety and handling information for 4-Nitrobenzanilide. It is imperative that all users of this chemical are familiar with its potential hazards and follow appropriate safety protocols to minimize risk. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

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